

Application Notes and Protocols: (-)- α -Santalene in the Fragrance Industry

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Compound of Interest

Compound Name: *Tricyclo2.2.1.0^{2,6}heptane, 1,7-dimethyl-7-(4-methyl-3-pentenyl)-, (-)-*

Cat. No.: B1680767

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Introduction

(-)- α -Santalene is a naturally occurring sesquiterpene hydrocarbon that is a key contributor to the characteristic woody and warm aroma of sandalwood oil, derived from the heartwood of *Santalum album*.^[1] Its olfactory profile makes it a valuable ingredient in the fragrance industry, where it is utilized in fine fragrances, cosmetics, and various scented consumer products to impart a rich, woody character. This document provides detailed application notes and experimental protocols for the evaluation and use of (-)- α -santalene in fragrance formulations.

Olfactory Profile and Application

(-)- α -Santalene possesses a distinct woody aroma. It is a foundational component in creating sandalwood accords and is often blended with other natural and synthetic ingredients to achieve complex and desirable fragrance profiles. Its creamy and woody character pairs well with spicy and citrusy notes.^[2] In fine perfumery, it provides warmth and substantivity, acting as a fixative to prolong the scent's longevity on the skin. In functional perfumery, it is incorporated into a wide range of products, including personal care items like lotions and soaps, as well as home care products, to provide a sophisticated and lasting woody scent.

Quantitative Data

While specific data for the odor threshold and substantivity of pure (-)- α -santalene are not readily available in public literature, the following table summarizes its known physical and chemical properties, along with recommended usage levels in fragrance concentrates.

Property	Value	Reference
Chemical Formula	C ₁₅ H ₂₄	[3]
Molecular Weight	204.35 g/mol	[3]
Appearance	Colorless to pale yellow liquid	[4]
Odor Description	Woody	[4]
Specific Gravity (at 25°C)	0.895 - 0.901	
Refractive Index (at 20°C)	1.480 - 1.486	
Boiling Point	247.00 - 248.00 °C at 760.00 mm Hg	
Flash Point	164.00 °F (73.33 °C)	
Recommended Usage Level in Fragrance Concentrate	Up to 5.00%	

Experimental Protocols

Protocol 1: Gas Chromatography-Olfactometry (GC-O) Analysis of (-)- α -Santalene

This protocol outlines a representative method for the sensory evaluation of (-)- α -santalene using Gas Chromatography-Olfactometry (GC-O), a technique that combines the separation capabilities of GC with human sensory assessment.

Objective: To identify and characterize the odor profile of (-)- α -santalene.

Materials and Equipment:

- Gas Chromatograph (GC) with a Flame Ionization Detector (FID) and an olfactory port (sniffing port).
- Capillary column suitable for sesquiterpene analysis (e.g., DB-5 or equivalent).
- Helium carrier gas.
- (-)- α -Santalene standard, high purity.
- Solvent for dilution (e.g., ethanol).
- Trained sensory panelists.

Procedure:

- Sample Preparation: Prepare a dilution of (-)- α -santalene in ethanol (e.g., 1% v/v).
- GC Instrument Setup:
 - Injector Temperature: 250°C.
 - Column: DB-5, 30 m x 0.25 mm ID, 0.25 μ m film thickness.
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
 - Oven Temperature Program:
 - Initial temperature: 60°C, hold for 2 minutes.
 - Ramp: 5°C/min to 240°C.
 - Hold at 240°C for 5 minutes.
 - Detector (FID) Temperature: 280°C.
 - Olfactory Port: Heated transfer line to the sniffing port maintained at 250°C. The effluent is mixed with humidified air.
- Analysis:

- Inject 1 μL of the prepared sample into the GC.
- A trained panelist sniffs the effluent from the olfactory port throughout the GC run.
- The panelist records the retention time and provides a detailed description of each odor perceived.
- The FID provides quantitative data on the concentration of the compound.

Data Analysis:

- Correlate the retention time of the odor event with the peak on the FID chromatogram to confirm it corresponds to (-)- α -santalene.
- Compile the odor descriptors from the panelists to create a comprehensive olfactory profile.

GC-O Experimental Workflow

Protocol 2: Stability Testing of (-)- α -Santalene in a Fragrance Formulation

This protocol describes an accelerated stability testing procedure to evaluate the performance of (-)- α -santalene in a finished product, such as a hydroalcoholic perfume.

Objective: To assess the chemical and sensory stability of (-)- α -santalene in a fragrance formulation under accelerated aging conditions.

Materials and Equipment:

- Finished fragrance product containing a known concentration of (-)- α -santalene.
- Control sample of the same fragrance stored at optimal conditions (e.g., in the dark at 4°C).
- Stability chambers with controlled temperature and light exposure.
- GC-MS for chemical analysis.
- Trained sensory panel.

Procedure:

- Sample Storage:
 - Place samples of the finished product in stability chambers under the following conditions:
 - Elevated Temperature: 40°C for 1, 2, and 3 months.
 - Light Exposure: UV light exposure at room temperature for 1, 2, and 3 months.
 - Freeze-Thaw Cycles: Three cycles of 24 hours at -10°C followed by 24 hours at 25°C.
- Evaluation Schedule: At each time point (e.g., 1, 2, and 3 months), retrieve samples from each condition for analysis.
- Chemical Analysis (GC-MS):
 - Analyze the aged samples and the control sample by GC-MS to quantify the concentration of (-)- α -santalene and identify any degradation products.
- Sensory Evaluation:
 - A trained sensory panel evaluates the fragrance of the aged samples in comparison to the control.
 - Panelists assess changes in odor profile, intensity, and any off-notes.
- Physical Evaluation:
 - Observe any changes in the physical appearance of the product, such as color, clarity, and phase separation.

Data Analysis:

- Compare the concentration of (-)- α -santalene in the aged samples to the control to determine its chemical stability.
- Analyze the sensory data to assess any significant changes in the fragrance profile.

- Document any physical changes in the product.

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